

# hRIO2 Kinase: An In-depth Technical Guide on Expression, Signaling, and Experimental Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *hRIO2 kinase ligand-1*

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## Introduction to hRIO2 Kinase

Human RIO Kinase 2 (hRIO2) is a serine/threonine-protein kinase that plays a crucial role in fundamental cellular processes, most notably in the biogenesis of the 40S ribosomal subunit. As a member of the atypical protein kinase family, hRIO2 is essential for the final cytoplasmic maturation steps of the small ribosomal subunit, a key component of the cell's protein synthesis machinery.[1] Beyond its role in ribosome assembly, emerging evidence indicates the involvement of hRIO2 in cell cycle regulation and its association with various human diseases, including cancer, making it a protein of significant interest for basic research and therapeutic development. This technical guide provides a comprehensive overview of hRIO2 expression across different human tissues, its signaling pathways, and detailed protocols for its experimental analysis.

## hRIO2 Gene and Protein Information

| Feature              | Description  |
|----------------------|--|
| Full Gene Name       | RIO Kinase 2   |
| Official Gene Symbol | RIOK2  |
| Aliases              | FLJ11159, RIO2   |
| Protein Class        | Enzymes, Plasma proteins   |
| Molecular Function   | ATP binding, metal ion binding, protein kinase activity, protein serine kinase activity. <a href="#">[1]</a> |
| Biological Process   | Ribosome biogenesis, cell cycle. <a href="#">[1]</a>   |
| Subcellular Location | Primarily localized to the Cytosol, with some presence in the Plasma membrane. <a href="#">[2]</a>           |
| UniProt ID           | Q9BVS4   |

## Quantitative Expression Analysis of hRIO2

The expression of hRIO2 varies across different human tissues at both the mRNA and protein levels. Below is a summary of quantitative data compiled from large-scale transcriptomic and proteomic studies.

### hRIO2 mRNA Expression in Human Tissues

The following table summarizes the mRNA expression levels of RIOK2 in various human tissues, based on RNA-Seq data from the Genotype-Tissue Expression (GTEx) project. The expression is reported in normalized Transcripts Per Million (nTPM).

| Tissue                                | nTPM (Median) |
|---------------------------------------|---------------|
| Adipose - Subcutaneous                | 18.7          |
| Adipose - Visceral (Omentum)          | 17.9          |
| Adrenal Gland                         | 25.1          |
| Artery - Aorta                        | 16.5          |
| Artery - Coronary                     | 15.1          |
| Artery - Tibial                       | 17.3          |
| Brain - Cerebellum                    | 10.9          |
| Brain - Cortex                        | 13.5          |
| Breast - Mammary Tissue               | 13.8          |
| Cells - EBV-transformed lymphocytes   | 38.9          |
| Cells - Transformed fibroblasts       | 28.5          |
| Colon - Sigmoid                       | 16.9          |
| Colon - Transverse                    | 16.2          |
| Esophagus - Gastroesophageal Junction | 15.8          |
| Esophagus - Mucosa                    | 15.6          |
| Esophagus - Muscularis                | 12.8          |
| Heart - Atrial Appendage              | 12.1          |
| Heart - Left Ventricle                | 12.4          |
| Kidney - Cortex                       | 17.6          |
| Liver                                 | 15.3          |
| Lung                                  | 16.8          |
| Muscle - Skeletal                     | 10.2          |
| Nerve - Tibial                        | 14.7          |

|                                     |      |
|-------------------------------------|------|
| Ovary                               | 20.4 |
| Pancreas                            | 19.8 |
| Pituitary                           | 18.9 |
| Prostate                            | 18.1 |
| Skin - Not Sun Exposed (Suprapubic) | 16.4 |
| Skin - Sun Exposed (Lower leg)      | 18.2 |
| Small Intestine - Terminal Ileum    | 19.5 |
| Spleen                              | 24.3 |
| Stomach                             | 16.7 |
| Testis                              | 27.8 |
| Thyroid                             | 21.6 |
| Uterus                              | 18.3 |
| Vagina                              | 16.1 |
| Whole Blood                         | 12.9 |

Data Source: The Human Protein Atlas, GTEx portal.

## hRIO2 Protein Expression in Human Tissues

Quantitative protein expression data for hRIO2 across a wide range of normal human tissues is not as comprehensively compiled as mRNA data. However, data from mass spectrometry-based proteomics available in ProteomicsDB provides relative abundance information. The following table presents a summary of hRIO2 protein expression in selected human tissues based on intensity-based absolute quantification (iBAQ) values, which estimate the absolute protein abundance.

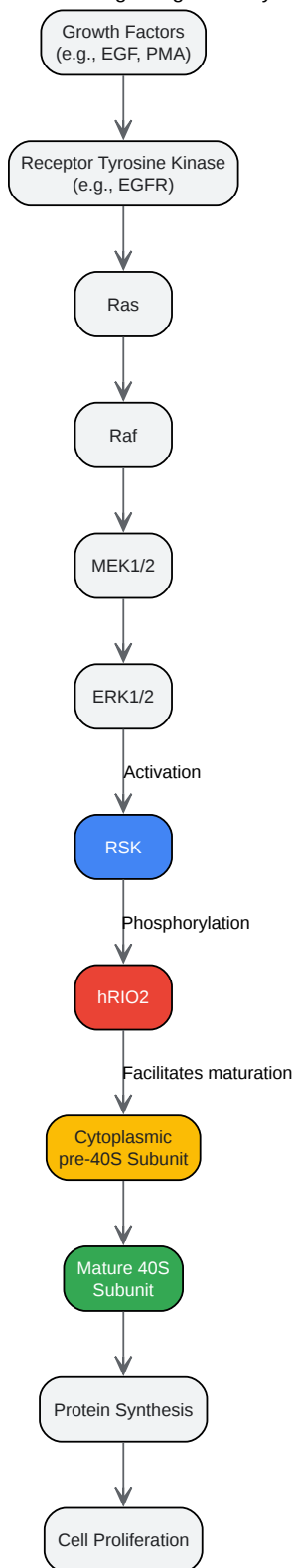
| Tissue          | Relative Abundance (iBAQ) |
|-----------------|---------------------------|
| Adrenal gland   | 1.88e+06                  |
| Brain           | 5.51e+05                  |
| Colon           | 1.15e+06                  |
| Esophagus       | 7.34e+05                  |
| Gallbladder     | 1.04e+06                  |
| Heart           | 5.12e+05                  |
| Kidney          | 1.16e+06                  |
| Liver           | 9.89e+05                  |
| Lung            | 1.02e+06                  |
| Ovary           | 1.34e+06                  |
| Pancreas        | 1.21e+06                  |
| Prostate        | 1.12e+06                  |
| Salivary gland  | 9.76e+05                  |
| Small intestine | 1.52e+06                  |
| Spleen          | 1.76e+06                  |
| Stomach         | 1.08e+06                  |
| Testis          | 1.95e+06                  |
| Thyroid gland   | 1.45e+06                  |
| Urinary bladder | 8.97e+05                  |

Data Source: ProteomicsDB.

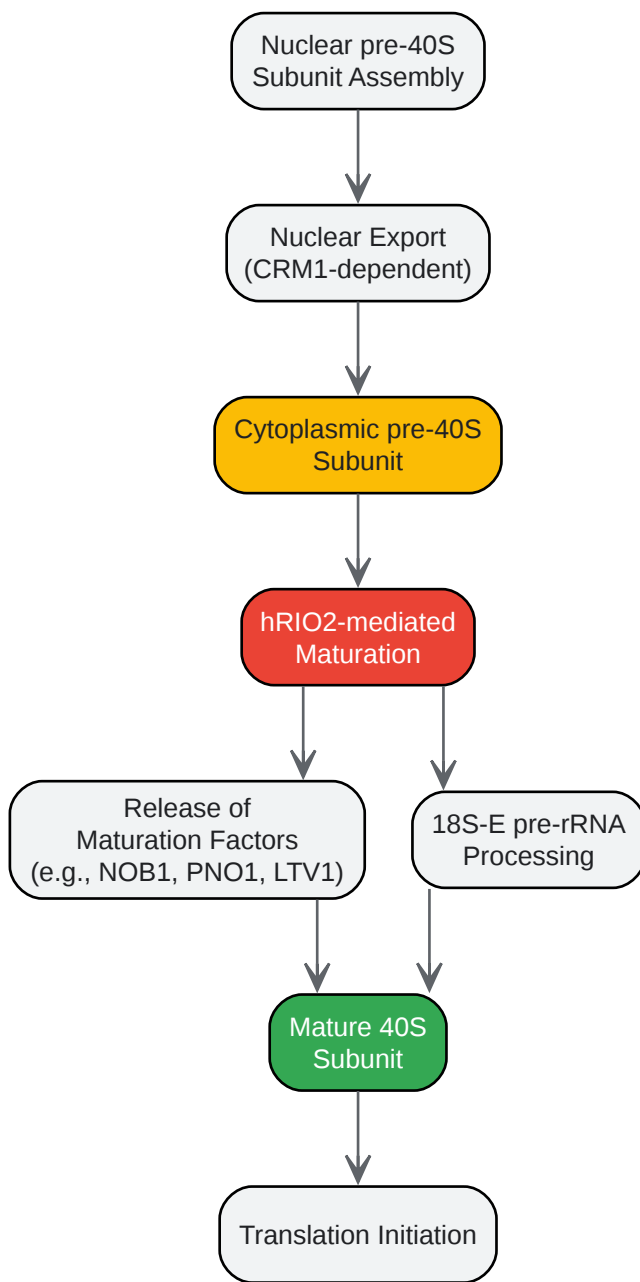
## hRIO2 Signaling Pathway

hRIO2 is a downstream target of the Ras/mitogen-activated protein kinase (MAPK) signaling pathway.[3][4][5][6] Specifically, the kinase RSK (Ribosomal S6 Kinase), which is activated by ERK1/2, directly phosphorylates hRIO2.[3][4][5] This phosphorylation event is crucial for the cytoplasmic maturation of the 40S ribosomal subunit.[3][4][5]

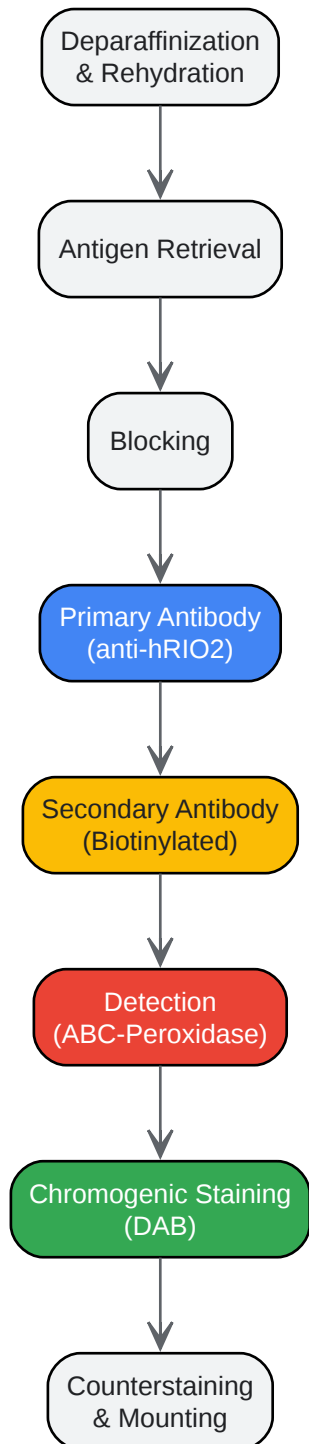
### hRIO2 Signaling Pathway



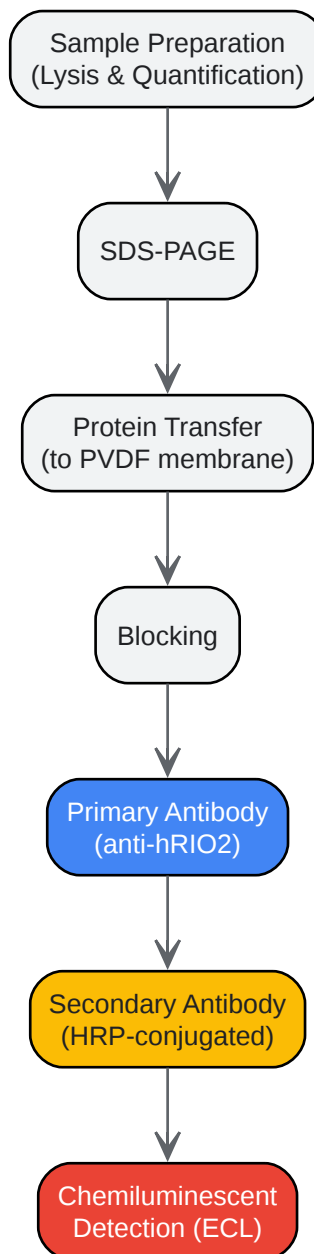
### hRIO2 in 40S Ribosome Subunit Maturation



## Immunohistochemistry Workflow for hRIO2

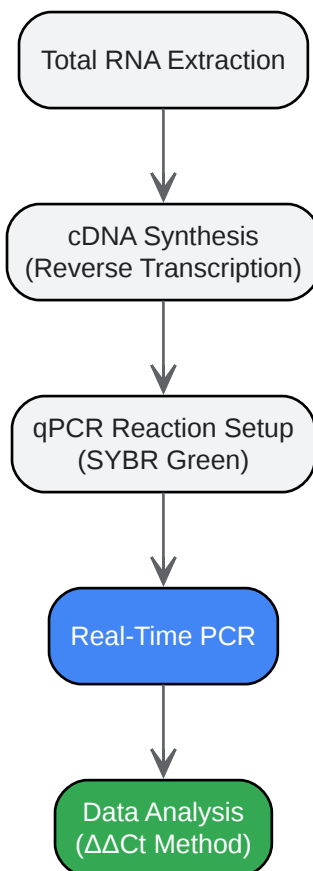


## Western Blot Workflow for hRIO2





## qRT-PCR Workflow for hRIO2 mRNA



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